

Application Note: Quantification of Nicosulfuron in Plant Tissue using HPLC-MS/MS

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Compound of Interest

Compound Name: Nicosulfuron

Cat. No.: B1678754

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Abstract

This application note details a robust and sensitive method for the quantification of the sulfonylurea herbicide **nicosulfuron** in plant tissues, such as maize. The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure followed by analysis using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). This method provides high selectivity and sensitivity, making it suitable for residue analysis in complex plant matrices. The established protocol demonstrates excellent recovery, precision, and low limits of quantification, meeting the requirements for regulatory monitoring and research applications.

Introduction

Nicosulfuron is a selective, post-emergence herbicide widely used for the control of annual and perennial grass weeds in maize cultivation.^{[1][2]} Its mode of action involves the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the synthesis of branched-chain amino acids in susceptible plants.^{[1][2]} Due to its widespread use, there is a need for sensitive and reliable analytical methods to monitor its residues in crops to ensure food safety and environmental compliance. HPLC-MS/MS has become the technique of choice for pesticide residue analysis due to its high selectivity, sensitivity, and ability to handle complex matrices.^[3] The QuEChERS sample preparation method offers a simple, fast, and effective way to extract a wide range of pesticides from various food and environmental samples with good recovery rates.^{[4][5]} This application note provides a detailed protocol for the extraction and

quantification of **nicosulfuron** in plant tissue using a combination of QuEChERS and HPLC-MS/MS.

Experimental Protocols

Sample Preparation (QuEChERS Method)

This protocol is a modification of the widely used QuEChERS method, optimized for the extraction of **nicosulfuron** from plant tissue.

Materials:

- Homogenized plant tissue sample (e.g., maize leaves, stem)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes for dSPE cleanup
- High-speed centrifuge
- Vortex mixer

Procedure:

- Homogenization: Weigh 10 g of the homogenized plant sample into a 50 mL centrifuge tube.
- Extraction:
 - Add 10 mL of acetonitrile to the sample tube.
 - Vortex vigorously for 1 minute to ensure thorough mixing.
 - Add the QuEChERS extraction salts (4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).
 - Immediately cap the tube and vortex for another minute.
 - Centrifuge the tube at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer a 6 mL aliquot of the upper acetonitrile layer into a 15 mL dSPE tube containing 900 mg MgSO₄, 150 mg PSA, and 150 mg C18.
 - Vortex the dSPE tube for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
- Final Extract Preparation:
 - Take a 1 mL aliquot of the cleaned extract and filter it through a 0.22 µm syringe filter into an autosampler vial.
 - The sample is now ready for HPLC-MS/MS analysis.

HPLC-MS/MS Analysis

Instrumentation:

- HPLC system capable of binary gradient elution
- Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 µm)

- Tandem mass spectrometer with an electrospray ionization (ESI) source

HPLC Conditions:

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in methanol
- Gradient Program:

Time (min)	% Mobile Phase B
0.0	5
10.0	95
13.0	95
13.1	5

| 17.0 | 5 |

- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40 °C

MS/MS Conditions:

- Ionization Mode: Electrospray Ionization Positive (ESI+)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C
- Desolvation Temperature: 450 °C
- Gas Flow:

- Cone Gas: 50 L/hr
- Desolvation Gas: 800 L/hr
- Multiple Reaction Monitoring (MRM) Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (eV)
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| Nicosulfuron | 411.1 | 182.1 | 106.1 | 28 / 44 |

Data Presentation

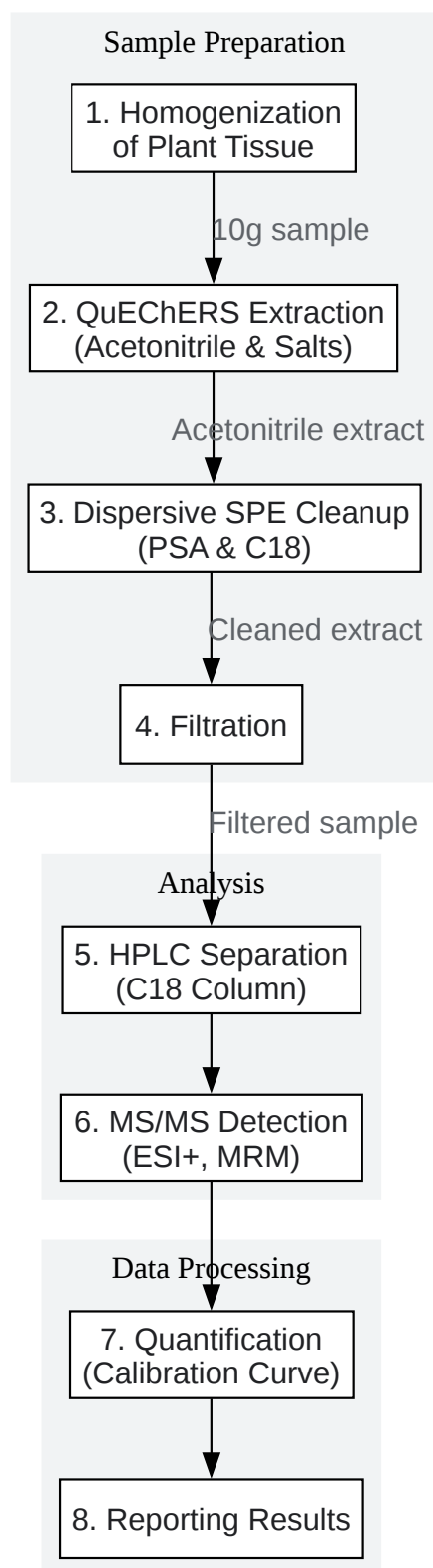
The performance of this method was evaluated in terms of linearity, limit of quantification (LOQ), recovery, and precision. The results are summarized in the table below.

Matrix	Fortification Level (µg/kg)	Recovery (%)	RSD (%)	LOQ (µg/kg)
Maize Leaves	10	95.2	5.8	1.0
	50	98.7		
	100	101.5		
Maize Stem	10	92.8	6.5	1.0
	50	96.4		
	100	99.1		
Tomato	10	91.5	7.1	5.0
	50	94.3		
	100	97.8		

Recovery and precision data are based on n=5 replicate extractions at each fortification level. The LOQ is defined as the lowest concentration at which the method has been validated with

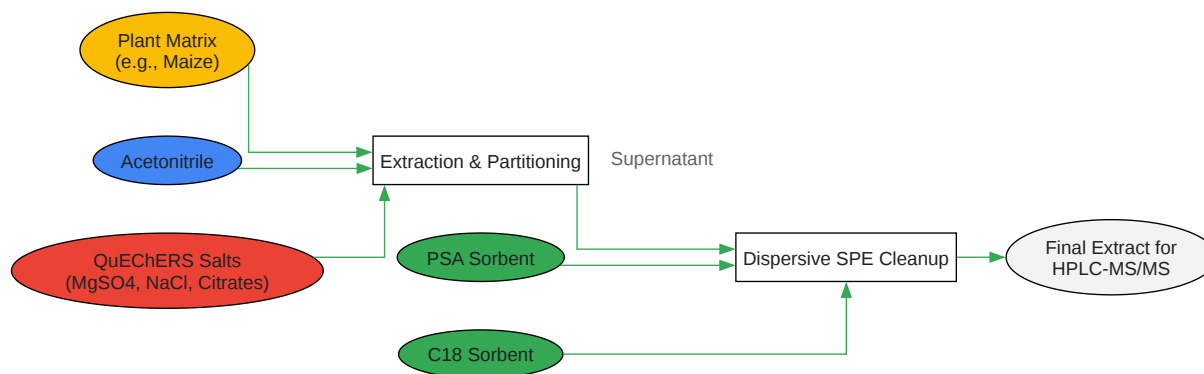
acceptable recovery and precision.

Mandatory Visualization



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Caption: Experimental workflow for **nicosulfuron** quantification.



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References

- 1. researchgate.net [researchgate.net]
- 2. A quantitative LC-MS/MS method for residues analysis of 62 plant growth regulators and the investigation of their effects on the quality of traditional Chinese medicinal: Codonopsis Radix as a case study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

- 5. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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